

An In-depth Technical Guide to Yttrium Fluoride (YF₃)

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Compound of Interest

Compound Name: Yttrium fluoride

Cat. No.: B087051

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Prepared for: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the fundamental chemical properties of **yttrium fluoride**, with a focus on its chemical formula and molar mass. It includes a detailed experimental protocol for its synthesis and a logical workflow for its characterization.

Core Chemical Properties

Yttrium(III) fluoride, also known as yttrium trifluoride, is an inorganic compound with the chemical formula YF₃.^{[1][2]} It presents as a white, crystalline powder and is notable for its insolubility in water.^{[2][3]} The compound is a key material in various applications, including the production of yttrium metal, optical coatings, and as a component in fluoride-based solid electrolytes.^[3]

Quantitative Data Summary

The essential quantitative data for **yttrium fluoride** is summarized in the table below for quick reference.

Parameter	Value
IUPAC Name	Yttrium(III) fluoride
Synonyms	Yttrium trifluoride, trifluoroyttrium
Chemical Formula	YF_3
Molar Mass	145.90 g/mol [1] [2] [4]
Density	4.01 g/cm ³ [2] [4]
Melting Point	1,387 °C [2]
Boiling Point	2,230 °C [2]
CAS Number	13709-49-4 [1] [2] [4]

Experimental Protocol: Synthesis of Yttrium Fluoride (YF_3)

This section details a standard laboratory procedure for the synthesis of **yttrium fluoride** from yttrium oxide via reaction with hydrofluoric acid.[\[2\]](#)

Objective: To synthesize high-purity **yttrium fluoride** (YF_3) powder.

Materials:

- Yttrium Oxide (Y_2O_3 , 99.99% purity)
- Hydrofluoric Acid (HF, 48% aqueous solution)
- Deionized Water (H_2O)
- Platinum or Teflon beaker
- Magnetic stirrer and stir bar
- Fume hood

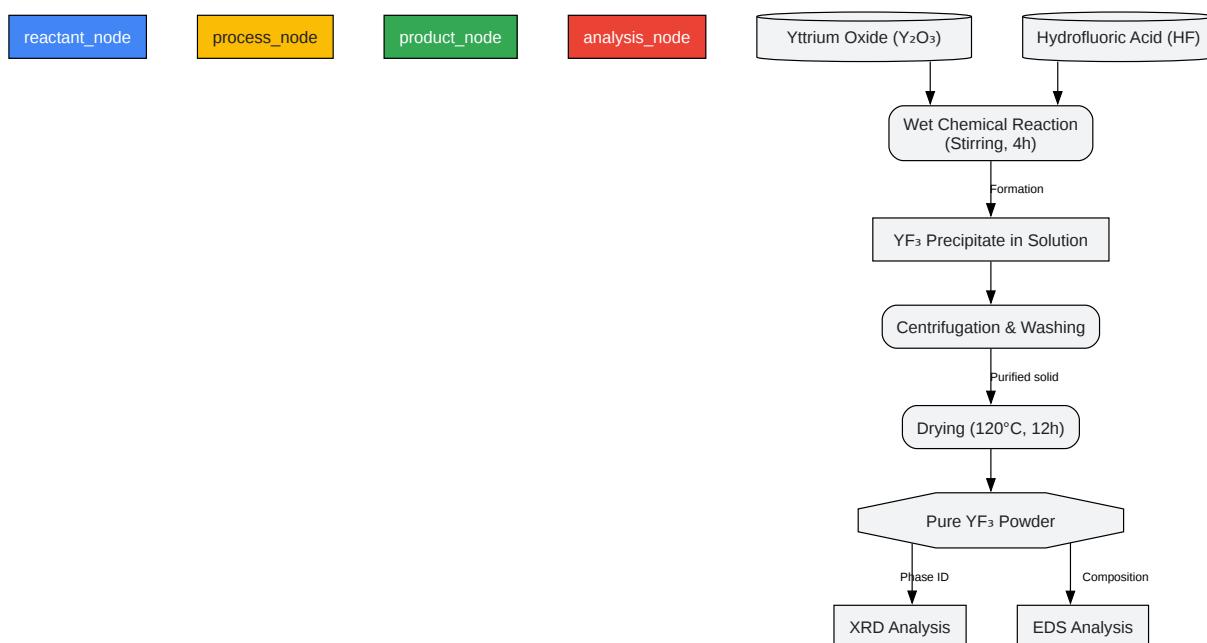
- Centrifuge
- Drying oven or vacuum furnace

Procedure:

- Preparation: In a fume hood, carefully weigh 10.0 g of Y_2O_3 powder and place it into a 250 mL Teflon beaker.
- Dissolution: Add 50 mL of deionized water to the beaker to create a slurry. Place the beaker on a magnetic stirrer.
- Reaction: While stirring continuously, slowly add 30 mL of 48% hydrofluoric acid to the Y_2O_3 slurry. The addition should be dropwise to control the exothermic reaction. The reaction is:
$$\text{Y}_2\text{O}_3 + 6\text{HF} \rightarrow 2\text{YF}_3\downarrow + 3\text{H}_2\text{O}$$
- Precipitation: Continue stirring the mixture at room temperature for 4 hours to ensure the reaction goes to completion. A white precipitate of YF_3 will form.
- Separation: Transfer the mixture to centrifuge tubes. Centrifuge at 3000 rpm for 10 minutes to separate the YF_3 precipitate from the supernatant.
- Washing: Decant the supernatant. Resuspend the precipitate in 100 mL of deionized water and centrifuge again. Repeat this washing step three times to remove any unreacted acid and soluble impurities.
- Drying: After the final wash, decant the supernatant and transfer the wet YF_3 powder to a clean dish. Dry the product in an oven at 120 °C for 12 hours or in a vacuum furnace to obtain the final, anhydrous YF_3 powder.
- Characterization: The final product should be characterized using techniques such as X-ray Diffraction (XRD) to confirm the crystal structure and Energy-Dispersive X-ray Spectroscopy (EDS) to verify elemental composition.

Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the synthesis and characterization process for **yttrium fluoride**.

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References

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